

# 5,6-Dichloro-3-nitropyridin-2-amine molecular weight and formula

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## Compound of Interest

**Compound Name:** 5,6-Dichloro-3-nitropyridin-2-amine

**Cat. No.:** B1590993

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An In-Depth Technical Guide to **5,6-Dichloro-3-nitropyridin-2-amine**: Synthesis, Properties, and Applications

## Abstract

**5,6-Dichloro-3-nitropyridin-2-amine** is a highly functionalized heterocyclic compound of significant interest in medicinal and agricultural chemistry. Its unique electronic and steric properties, conferred by the presence of two chlorine atoms, a nitro group, and an amine group on a pyridine scaffold, make it a versatile synthetic intermediate. This guide provides a comprehensive overview of its physicochemical properties, detailed synthetic and analytical protocols, key chemical reactions, and applications, with a focus on its role in the development of novel therapeutic agents.

## Core Physicochemical Properties

The reactivity and utility of **5,6-dichloro-3-nitropyridin-2-amine** are direct consequences of its molecular structure. The pyridine ring is electron-deficient, an effect strongly amplified by the electron-withdrawing nitro group and chlorine atoms. This electronic profile is fundamental to its role as a building block in complex molecule synthesis.

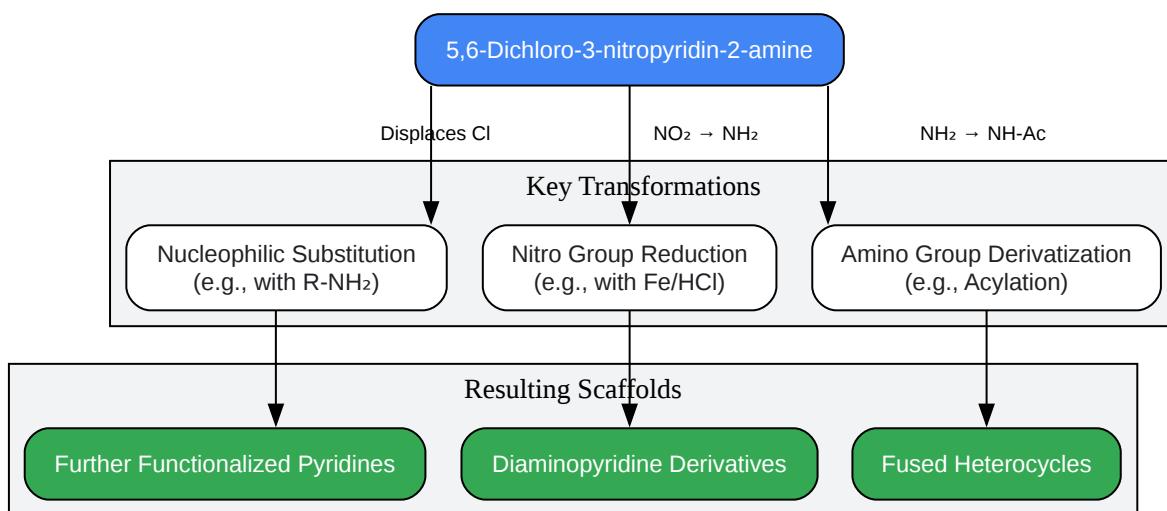
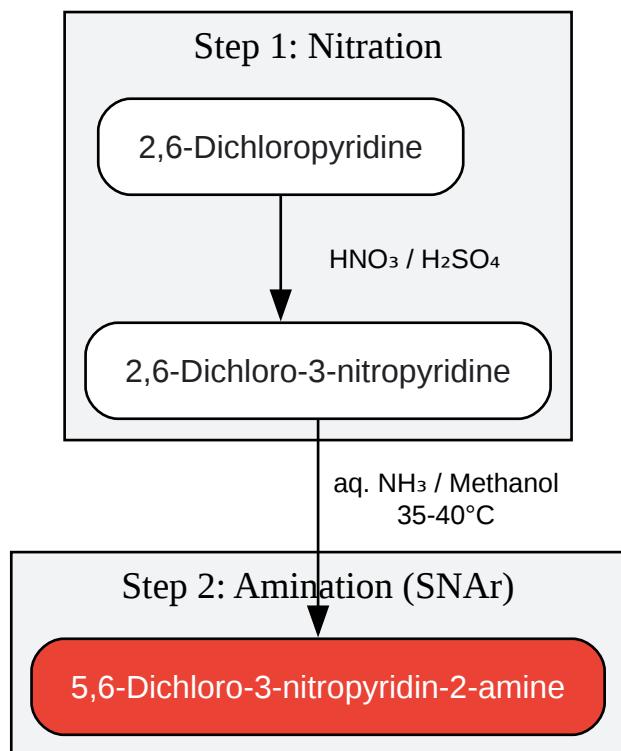
Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>3</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	208.00 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	203794-33-6	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	5,6-dichloro-3-nitropyridin-2-amine	<a href="#">[1]</a>
Canonical SMILES	C1=C(C(=NC(=C1Cl)Cl)N)--INVALID-LINK--[O-]	<a href="#">[1]</a>
InChI Key	DYSLEQUCBXITJX-UHFFFAOYSA-N	<a href="#">[1]</a>
Appearance	Solid (Typical)	N/A
Solubility	Limited water solubility; enhanced in polar aprotic solvents.	<a href="#">[1]</a>

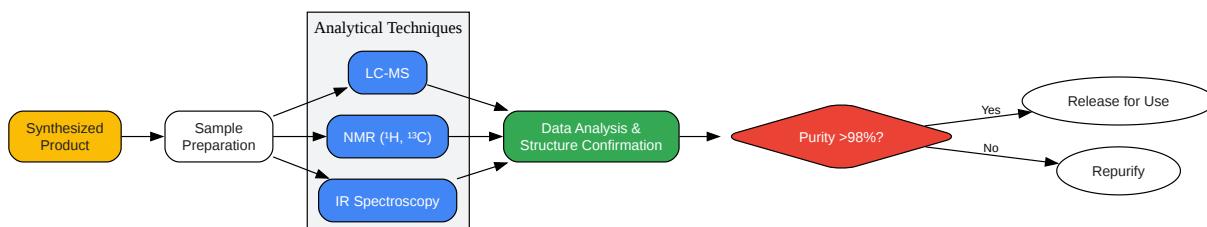
## Synthesis and Mechanistic Considerations

The synthesis of substituted nitropyridines is a cornerstone of heterocyclic chemistry. While multiple routes to the title compound can be envisioned, a common and logical approach involves the selective functionalization of a pre-existing dichlorinated pyridine ring. The following protocol is based on established chemical principles for this class of compounds, such as the regioselective ammonolysis of activated chloropyridines.[\[3\]](#)[\[4\]](#)

## Proposed Synthetic Workflow

The synthesis can be logically broken down into two primary steps: nitration of a commercially available dichloropyridine followed by a regioselective nucleophilic aromatic substitution (SNAr).





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## References

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